

Technical Support Center: Enhancing Sensitivity for Low-Level Thymine Glycol Detection

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Compound of Interest

Compound Name: *Thymine-alpha,alpha,alpha,6-D4 glycol*
Cat. No.: *B12393187*

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Welcome to the technical support center dedicated to the sensitive and accurate detection of thymine glycol (Tg). As a key biomarker of oxidative DNA damage, quantifying low levels of thymine glycol is crucial for research in toxicology, oncology, and aging-related diseases.[1][2][3] However, its low abundance and susceptibility to artificial formation present significant analytical challenges.

This guide provides in-depth troubleshooting advice, frequently asked questions (FAQs), and detailed protocols to help you overcome common hurdles and improve the sensitivity of your thymine glycol detection assays.

Section 1: Troubleshooting Guides

This section is divided into method-specific troubleshooting guides in a question-and-answer format to directly address issues you may encounter during your experiments.

Mass Spectrometry (LC-MS/MS & GC-MS) Based Assays

Mass spectrometry, particularly when coupled with liquid or gas chromatography, offers high specificity and sensitivity for thymine glycol quantification.[2][4] However, achieving optimal

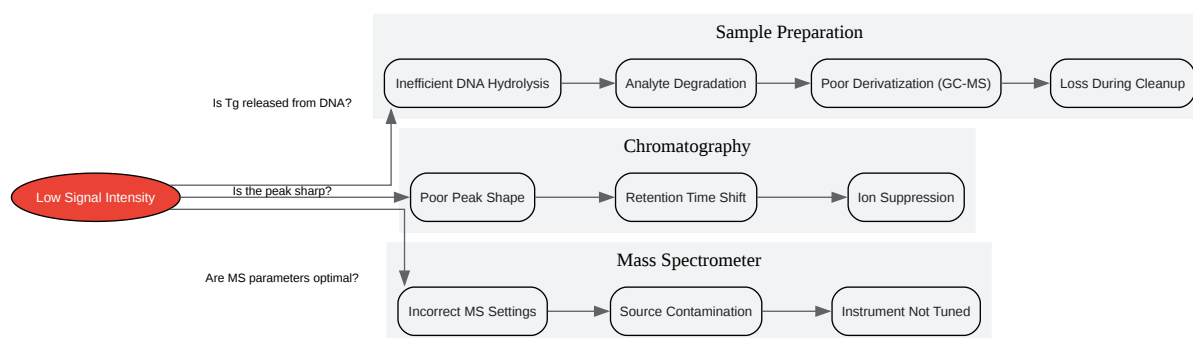
performance requires careful attention to sample preparation and instrument parameters.

Question: I'm observing very low signal intensity or no detectable peak for thymine glycol. What are the likely causes and how can I fix this?

Answer:

Low signal intensity is a common challenge stemming from issues in sample preparation, chromatography, or the mass spectrometer itself.[5][6] Let's break down the potential causes systematically.

Causality Chain for Low Signal Intensity:



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Caption: Decision tree for troubleshooting low signal intensity.

Detailed Troubleshooting Steps:

- Sample Preparation:

- Inefficient DNA Hydrolysis: The goal of hydrolysis is to release thymine glycol from the DNA backbone. Incomplete hydrolysis is a primary cause of low yield.
 - Recommendation: For acidic hydrolysis, ensure the correct concentration of formic or acetic acid and optimal temperature/time conditions. Over-hydrolysis can degrade the released analyte. For enzymatic hydrolysis, verify the activity of your enzymes (e.g., nuclease P1, alkaline phosphatase) and ensure the buffer conditions are optimal.
- Analyte Loss During Solid-Phase Extraction (SPE): SPE is used to clean up the sample and enrich for adducts.[\[7\]](#)
 - Recommendation: Ensure you are using the correct SPE cartridge type. Optimize your wash and elution steps. A common mistake is using an elution solvent that is too weak, leaving the analyte on the column, or a wash solvent that is too strong, prematurely eluting the analyte.
- Inefficient Derivatization (for GC-MS): GC-MS methods require derivatization to make thymine glycol volatile.[\[8\]](#)[\[9\]](#)
 - Recommendation: Ensure your derivatizing agent (e.g., N-methyl-N-(tert-butyldimethylsilyl)trifluoroacetamide) is fresh and anhydrous. Water contamination will quench the reaction. Optimize the reaction time and temperature. The use of an internal standard, like a deuterium-labeled thymine glycol, is crucial to monitor and correct for derivatization efficiency.[\[8\]](#)[\[9\]](#)
- Chromatography & Matrix Effects:
 - Ion Suppression: Co-eluting compounds from the biological matrix can compete with thymine glycol for ionization in the MS source, drastically reducing its signal.[\[5\]](#)
 - Recommendation: Improve chromatographic separation to move thymine glycol away from interfering matrix components. Enhance sample cleanup with additional SPE or liquid-liquid extraction steps. If suppression persists, you may need to dilute the sample, although this can be counterproductive for low-level detection.
 - Poor Peak Shape: Broad or tailing peaks result in a lower peak height and reduced sensitivity.[\[5\]](#)[\[6\]](#)

- Recommendation: Check for column contamination or degradation. Ensure mobile phase pH is appropriate for the analyte. For LC-MS, acidic mobile phases are often used to promote protonation for positive ion mode analysis.
- Mass Spectrometer Settings:
 - Suboptimal Source Conditions: Ion source parameters like temperature, gas flows, and voltages must be optimized for thymine glycol.[\[5\]](#)[\[10\]](#)
 - Recommendation: Perform a tuning and optimization infusion of a thymine glycol standard to determine the best settings for desolvation temperature, nebulizer gas flow, and fragmentor/collision energy.
 - Incorrect Mass Transitions (MRM): For tandem MS (MS/MS), you must monitor the correct precursor-to-product ion transitions.
 - Recommendation: Verify the mass transitions for your analyte and internal standard by infusing standards. Ensure the dwell times and event windows in your acquisition method are set correctly.[\[10\]](#)

Question: My baseline is very noisy, making it difficult to integrate low-level peaks. What can I do?

Answer:

High background noise compromises the limit of detection (LOD). The source of noise can be chemical, electronic, or from the LC system.[\[5\]](#)[\[11\]](#)

- Chemical Noise:
 - Contaminated Solvents/Reagents: Impurities in your mobile phase (water, acetonitrile, formic acid) are a common source of high background.[\[11\]](#)
 - Recommendation: Always use high-purity, LC-MS grade solvents and freshly prepared mobile phases. Filter all mobile phases.
 - LC System Contamination: Contaminants can leach from tubing, bottles, or build up in the system from previous analyses.[\[5\]](#)[\[11\]](#)

- Recommendation: Flush the entire LC system thoroughly. If you suspect contamination from a specific component, systematically bypass parts (e.g., run the pump directly to the MS) to isolate the source.
- Carryover: Analyte from a previous, more concentrated sample can be retained in the injector or column and elute in subsequent runs.
 - Recommendation: Optimize the needle wash procedure in your autosampler, using a strong organic solvent. Run blank injections between samples to check for carryover.
- Electronic Noise:
 - Recommendation: Ensure the mass spectrometer has a stable power supply and is properly grounded. Check detector settings; excessively high gain can amplify noise.[6]

Immunoassay-Based Detection (e.g., ELISA)

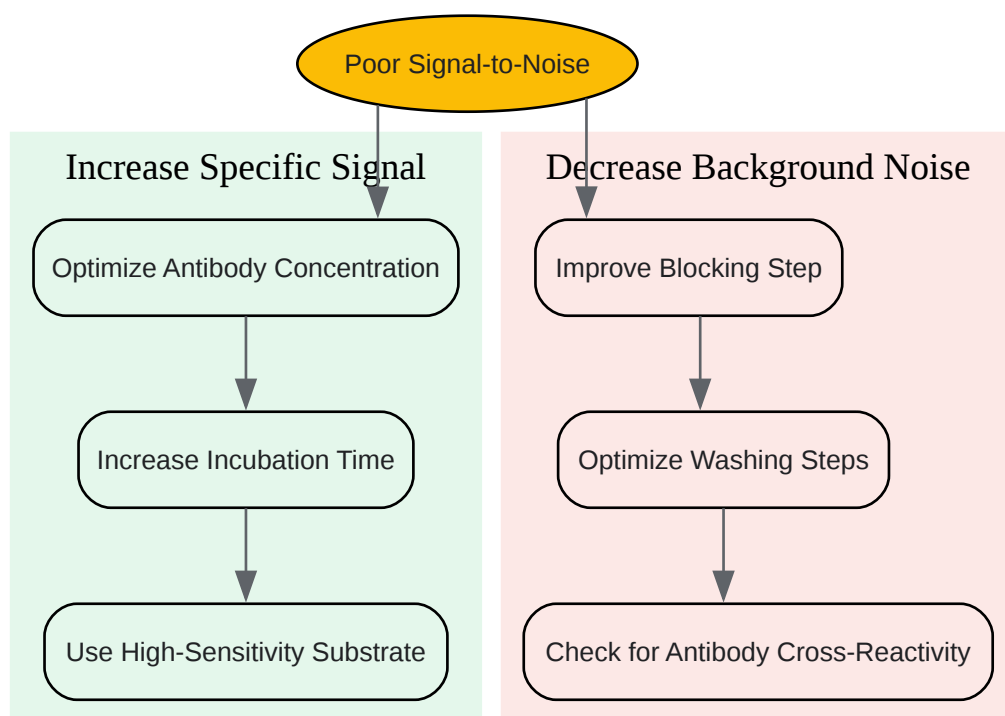
Immunoassays utilize antibodies to detect thymine glycol.[12][13] While often used for screening, achieving high sensitivity requires a high-quality antibody and optimized assay conditions.

Question: My ELISA has a poor signal-to-noise ratio. How can I improve the sensitivity?

Answer:

Improving the signal-to-noise ratio in an ELISA involves either increasing the specific signal or decreasing the background noise (or both).[14]

Workflow for Improving ELISA Sensitivity:



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Caption: Key strategies for enhancing ELISA signal-to-noise.

Detailed Troubleshooting Steps:

- To Increase Specific Signal:
 - Antibody Affinity and Concentration: The quality of the primary monoclonal antibody is paramount.[\[13\]](#)[\[15\]](#)
 - Recommendation: Perform a titration experiment to determine the optimal concentration for both your primary and secondary antibodies. Using too much antibody can actually increase background.
 - Use a More Sensitive Detection System:
 - Recommendation: Switch from a colorimetric substrate (like TMB) to a chemiluminescent or fluorescent substrate. A chemiluminescent ELISA can offer a 10 to 20-fold increase in sensitivity over a colorimetric one.[\[16\]](#)

- To Decrease Background Noise:
 - Insufficient Blocking: Incomplete blocking of non-specific binding sites on the microplate is a major cause of high background.
 - Recommendation: Increase the concentration of your blocking agent (e.g., BSA, non-fat milk) or the incubation time. Consider testing different blocking buffers. Specialized polymer-based coatings can also significantly reduce non-specific binding and improve sensitivity.[\[14\]](#)[\[17\]](#)
 - Inadequate Washing: Insufficient washing fails to remove unbound antibodies and other reagents.
 - Recommendation: Increase the number of wash cycles and the volume of wash buffer. Ensure your wash buffer contains a detergent like Tween-20.
 - Antibody Cross-Reactivity: The antibody may be cross-reacting with other molecules in the sample matrix or with unmodified thymidine.[\[18\]](#)
 - Recommendation: Verify the specificity of your antibody from the manufacturer's data sheet.[\[18\]](#) If cross-reactivity is suspected, sample purification steps may be necessary before the assay.

Question: I'm worried that my antibody isn't specific enough for thymine glycol. How can I check this?

Answer:

Antibody specificity is critical for trustworthy results.[\[15\]](#)

- Competitive Inhibition Assay: This is the gold standard for testing specificity.
 - Method: Pre-incubate the primary antibody with varying concentrations of free thymine glycol and other structurally similar compounds (like unmodified thymine, thymidine, or other oxidized bases) before adding it to the coated plate.

- Expected Result: A specific antibody will show a dose-dependent decrease in signal only when pre-incubated with free thymine glycol. No significant signal drop should occur with other compounds. This confirms the antibody recognizes the target analyte.[\[15\]](#)

Section 2: General FAQs

Q1: How can I prevent the artificial formation of thymine glycol during my sample preparation?

This is a critical concern, as oxidative damage can be introduced ex vivo. The key is to minimize exposure to oxidative conditions at every step.

- Use Antioxidants: Immediately after sample collection, add antioxidants like butylated hydroxytoluene (BHT) or desferrioxamine to buffers.
- Work on Ice: Perform all DNA extraction and preparation steps at low temperatures to reduce metabolic and chemical activity.
- Use High-Purity Reagents: Ensure all buffers and reagents are free of metal ion contaminants, which can catalyze oxidation reactions.
- Avoid Harsh Chemicals: Some DNA extraction methods can be oxidative. Choose methods known to be gentle on DNA.

Q2: What are the pros and cons of the main detection methods?

Method	Pros	Cons	Detection Limit Examples
GC-MS/MS	Extremely high sensitivity; considered a gold standard for quantification.	Requires extensive sample cleanup and chemical derivatization.[8][9]	41 amol on column[9]
LC-MS/MS	High sensitivity and specificity; less sample prep than GC-MS; can detect intact nucleosides or dinucleotides.[4]	Susceptible to matrix effects (ion suppression); requires expensive equipment.[5]	Can detect lesions in the femtomole range.[19]
Immunoassays (ELISA)	High throughput; relatively inexpensive; good for screening large numbers of samples.	Sensitivity and specificity are highly dependent on antibody quality; generally less quantitative than MS.[12][13]	Can detect 2 fmoles of thymine glycol.[13]
Electrochemical Detection	Good sensitivity; can be integrated into portable sensors.	Can be susceptible to interference from other electroactive species in the sample.[2][20]	0.54 μ M (by DPV)[20]
³² P-Postlabeling	Was historically very sensitive for detecting DNA adducts.	Involves handling radioactivity; can be complex to optimize.[21]	N/A

Q3: What are typical background levels of thymine glycol in DNA?

Background levels can vary, but some studies provide estimates. For example, one study using GC-MS reported background levels of 5.45 ± 2.98 ng of cis-thymine glycol per mg of human placental DNA.[8] Another found a background of $11.7 \pm 0.3 \times 10^{-6}$ moles of thymidine glycol

per mole of thymidine in calf thymus DNA.[9] These values highlight the need for highly sensitive methods to detect changes above this endogenous baseline.

Section 3: Key Experimental Protocols

Protocol: DNA Hydrolysis and Cleanup for LC-MS/MS

This protocol is a starting point and should be optimized for your specific samples and instrumentation.

- **DNA Isolation:** Isolate high-quality DNA from your cells or tissue using a method that minimizes oxidative damage. Quantify the DNA concentration accurately using a spectrophotometer or fluorometer.
- **Internal Standard Spiking:** Add a known amount of a stable isotope-labeled internal standard (e.g., [^{13}C , $^{15}\text{N}_2$]-thymidine glycol) to your DNA sample (typically 50-100 μg). This is crucial for accurate quantification.
- **Enzymatic Hydrolysis:**
 - To the DNA sample, add a buffer containing nuclease P1 and incubate at 37°C for 1-2 hours. This will digest the DNA into 3'-mononucleotides.
 - Add a buffer containing alkaline phosphatase and incubate at 37°C for another 1-2 hours. This will dephosphorylate the nucleotides to nucleosides.
- **Protein Removal:**
 - Precipitate proteins by adding a cold solvent like acetonitrile or by using ultrafiltration spin columns.
 - Centrifuge at high speed (e.g., 14,000 x g) for 10-15 minutes at 4°C.
- **Sample Cleanup (SPE):**
 - Transfer the supernatant to a new tube.

- Condition a C18 SPE cartridge according to the manufacturer's instructions (typically with methanol followed by water).
- Load the sample onto the cartridge.
- Wash the cartridge with a weak aqueous buffer to remove salts and hydrophilic impurities.
- Elute the nucleosides with a methanol/water mixture.
- Final Preparation:
 - Dry the eluted sample under a stream of nitrogen or using a vacuum concentrator.
 - Reconstitute the sample in a small volume (e.g., 50-100 μ L) of the initial mobile phase for LC-MS/MS analysis.

Protocol: Competitive ELISA for Thymine Glycol

- Plate Coating: Coat a 96-well high-binding microplate with a thymine glycol-BSA conjugate or OsO₄-treated DNA overnight at 4°C.
- Washing: Wash the plate 3 times with a wash buffer (e.g., PBS with 0.05% Tween-20).
- Blocking: Add a blocking buffer (e.g., 5% BSA in PBST) to each well and incubate for 1-2 hours at room temperature to prevent non-specific binding.
- Competition Step:
 - In a separate plate or tubes, prepare your standards and unknown samples.
 - Add the anti-thymine glycol primary antibody to each standard and sample. Incubate for 1 hour at room temperature. This allows the antibody to bind to the thymine glycol present in your samples/standards.
- Transfer to Coated Plate: Transfer the sample/standard-antibody mixtures to the coated and blocked 96-well plate. Incubate for 1-2 hours at room temperature. During this step, any antibody that has not bound to thymine glycol in your sample will bind to the antigen coated on the plate.

- **Washing:** Wash the plate 5 times with wash buffer to remove unbound antibodies and samples.
- **Secondary Antibody:** Add an enzyme-conjugated secondary antibody (e.g., HRP-conjugated anti-mouse IgG) and incubate for 1 hour at room temperature.
- **Washing:** Wash the plate 5 times with wash buffer.
- **Detection:** Add the enzyme substrate (e.g., TMB or a chemiluminescent substrate). Allow the reaction to develop.
- **Read Plate:** Stop the reaction (if necessary) and read the absorbance or luminescence on a plate reader. The signal will be inversely proportional to the amount of thymine glycol in the sample.

References

- Stillwell, W. G., Xu, H. X., Adkins, J. A., Wishnok, J. S., & Tannenbaum, S. R. (1997). Determination of cis-thymine glycol in DNA by gas chromatography-mass spectrometry with selected ion recording and multiple reaction monitoring. *Journal of Chromatography B: Biomedical Sciences and Applications*, 702(1-2), 49-60. [[Link](#)]
- Reddy, M. V., Johnson, E. G., & Giese, R. W. (1995). Assessment of DNA oxidative damage by quantification of thymidine glycol residues using gas chromatography/electron capture negative ionization mass spectrometry. *Chemical research in toxicology*, 8(7), 965-971. [[Link](#)]
- Harrigan, J. A., O'Brien, P. J., & Martin, F. L. (1998). Inducible repair of thymine glycol detected by an ultrasensitive assay for DNA damage. *Science*, 280(5366), 1066-1069. [[Link](#)]
- Leadon, S. A. (1986). Production of thymine glycols in DNA by radiation and chemical carcinogens as detected by a monoclonal antibody. *British journal of cancer. Supplement*, 7, 113-117. [[Link](#)]
- Hubbard, K., Ide, H., Erlanger, B. F., & Wallace, S. S. (1989). Characterization of a monoclonal antibody to thymidine glycol monophosphate. *Biochemistry*, 28(9), 4382-4387. [[Link](#)]

- Reddy, M. V., & Randerath, K. (1991). 32P-postlabeling detection of thymine glycols: evaluation of adduct recoveries after enhancement with affinity chromatography, nuclease P1, nuclease S1, and polynucleotide kinase. *Cancer communications*, 3(4), 109-117. [[Link](#)]
- Leadon, S. A., & Hanawalt, P. C. (1983). Monoclonal antibody to DNA containing thymine glycol. *Mutation research*, 112(4), 191-200. [[Link](#)]
- Dizdaroglu, M. (2006). A novel approach to DNA damage assessments: measurement of the thymine glycol lesion. *Mutation Research/Fundamental and Molecular Mechanisms of Mutagenesis*, 612(2), 115-126. [[Link](#)]
- JaICA. Anti thymidineglycol monoclonal antibody. JaICA's OXIDATIVE STRESSMARKERS. [[Link](#)]
- Fojta, M., Havran, L., Kizek, R., & Palecek, E. (2008). Detection of DNA damage: effect of thymidine glycol residues on the thermodynamic, substrate and interfacial acoustic properties of oligonucleotide duplexes. *The Analyst*, 133(11), 1544-1551. [[Link](#)]
- Ermakov, S. V., Nosova, O. V., Stetsenko, D. A., & Pyshnyi, D. V. (2009). Detection of DNA damage: effect of thymidine glycol residues on the thermodynamic, substrate and interfacial acoustic properties of oligonucleotide duplexes. *The Analyst*, 134(1), 143-151. [[Link](#)]
- Fojta, M., Havran, L., Kizek, R., & Palecek, E. (2008). Detection of DNA damage: effect of thymidine glycol residues on the thermodynamic, substrate and interfacial acoustic properties of oligonucleotide duplexes. *The Analyst*, 133(11), 1544-1551. [[Link](#)]
- Nakano, T., Morishita, T., & Fujimoto, K. (2023). Synthetic DNA binders for fluorescent sensing of thymine glycol-containing DNA duplexes and inhibition of endonuclease activity. *Chemical Communications*, 59(38), 5659-5662. [[Link](#)]
- Pearson, C. G., Shikazono, N., O'Neill, P., & Milligan, J. R. (2004). Processing of thymine glycol in a clustered DNA damage site: mutagenic or cytotoxic. *Nucleic acids research*, 32(1), 263-270. [[Link](#)]
- Melamede, R. J., & Wallace, S. S. (2002). Stereoselective excision of thymine glycol from oxidatively damaged DNA. *Nucleic Acids Research*, 30(22), 4885-4893. [[Link](#)]

- Shimadzu. Basic Steps. Shimadzu Scientific Instruments. [[Link](#)]
- Kang, H., Lee, S., & Lee, J. S. (2025). Advances in DNA damage detection: Current progress, challenges, and future directions. Trends in Analytical Chemistry, 189, 118246. [[Link](#)]
- Akasaka, T., Ueno, Y., & Matsuda, A. (2006). Preferential formation of (5S,6R)-thymine glycol for oligodeoxyribonucleotide synthesis and analysis of drug binding to thymine glycol-containing DNA. Nucleic acids research, 34(1), 244-252. [[Link](#)]
- Frenkel, K., Cummings, A., Solomon, J., Cadet, J., Steinberg, J. J., & Teebor, G. W. (1985). Identification of the cis-thymine glycol moiety in chemically oxidized and .gamma.-irradiated DNA by HPLC analysis. Biochemistry, 24(17), 4527-4533. [[Link](#)]
- Cathcart, R., Schwiers, E., Saul, R. L., & Ames, B. N. (1984). Thymine glycol and thymidine glycol in human and rat urine: a possible assay for oxidative DNA damage. Proceedings of the National Academy of Sciences, 81(18), 5633-5637. [[Link](#)]
- ZefSci. (2025, May 6). LCMS Troubleshooting: 14 Best Practices for Laboratories. ZefSci. [[Link](#)]
- Cathcart, R., Schwiers, E., Saul, R. L., & Ames, B. N. (1984). Thymine glycol and thymidine glycol in human and rat urine: a possible assay for oxidative DNA damage. Proceedings of the National Academy of Sciences of the United States of America, 81(18), 5633-5637. [[Link](#)]
- Biocompare. (2019, October 8). Five Ways to Improve Immunoassay Sensitivity. Biocompare. [[Link](#)]
- Forensic Staff. (2023, November 15). Challenges and Solutions in the Analysis of Degraded DNA Samples. Forensic. [[Link](#)]
- O'Mahony, C. C., Gubala, V., Gandhiraman, R. P., Daniels, S., Yuk, J. S., MacCraith, B. D., & Williams, D. E. (2012). Improving the sensitivity of immunoassays with PEG-COOH-like film prepared by plasma-based technique. Journal of biomedical materials research. Part A, 100(1), 230-235. [[Link](#)]

- ResearchGate. (n.d.). LC-MS/MS elution profiles of the formamide and thymine glycol... ResearchGate. [\[Link\]](#)
- NorthEast BioLab. LC MS Method For DNA Adducts Analysis In Cell-Based In-Vitro Samples. NorthEast BioLab. [\[Link\]](#)
- Brown, K. (2012). Methods for the Detection of DNA Adducts. In Springer Protocols. [\[Link\]](#)
- Mahn, B. Notes on Troubleshooting LC/MS Contamination. University of California, Berkeley. [\[Link\]](#)
- Maltseva, E. A., Kubareva, E. A., & Vorobjev, Y. N. (2018). Thymidine Glycol: The Effect on DNA Structure and DNA Binding by Site-Specific Proteins. International Journal of Molecular Sciences, 19(11), 3354. [\[Link\]](#)
- Giese, R. W. (1997). Detection of DNA Adducts by Electron Capture Mass Spectrometry. Chemical Research in Toxicology, 10(3), 255-270. [\[Link\]](#)
- G-M-I, Inc. (2023, September 11). Mass Spectrometry Troubleshooting and Common Issues. G-M-I, Inc.. [\[Link\]](#)
- Jian, W., Edom, R. W., & Weng, N. (2014). Systematic Troubleshooting for LC/MS/MS - Part 1: Sample Preparation and Chromatography. American Pharmaceutical Review. [\[Link\]](#)
- ResearchGate. (n.d.). Electrochemical behaviors of thymine on a new ionic liquid modified carbon electrode and its detection. ResearchGate. [\[Link\]](#)
- Microsynth. Troubleshooting Guide. Microsynth AG. [\[Link\]](#)
- SciSpace. (n.d.). Determination of Glycols in Biological Specimens by Gas Chromatography-Mass Spectrometry. SciSpace. [\[Link\]](#)
- Balbo, S., Turesky, R. J., & Villalta, P. W. (2014). DNA Adductomics. Journal of the American Society for Mass Spectrometry, 25(6), 901-913. [\[Link\]](#)
- O'Mahony, C. C., Gubala, V., Gandhiraman, R. P., Daniels, S., Yuk, J. S., MacCraith, B. D., & Williams, D. E. (2012). Improving the sensitivity of immunoassays with PEG-COOH-like film

prepared by plasma-based technique. Journal of biomedical materials research. Part A, 100(1), 230-235. [[Link](#)]

- CGSpace. Mass Spectrometer (MS) Troubleshooting Guide. CGSpace. [[Link](#)]

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Sources

- 1. mybiosource.com [mybiosource.com]
- 2. Detection of DNA damage: effect of thymidine glycol residues on the thermodynamic, substrate and interfacial acoustic properties of oligonucleotide d ... - Analyst (RSC Publishing) DOI:10.1039/B806604N [pubs.rsc.org]
- 3. cau.scholarworks.kr [cau.scholarworks.kr]
- 4. A novel approach to DNA damage assessments: measurement of the thymine glycol lesion - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. zefsci.com [zefsci.com]
- 6. gmi-inc.com [gmi-inc.com]
- 7. DNA Adductomics - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Determination of cis-thymine glycol in DNA by gas chromatography-mass spectrometry with selected ion recording and multiple reaction monitoring - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Assessment of DNA oxidative damage by quantification of thymidine glycol residues using gas chromatography/electron capture negative ionization mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. shimadzu.at [shimadzu.at]
- 11. home.pavlab.msl.ubc.ca [home.pavlab.msl.ubc.ca]
- 12. Production of thymine glycols in DNA by radiation and chemical carcinogens as detected by a monoclonal antibody - PMC [pmc.ncbi.nlm.nih.gov]

- 13. Monoclonal antibody to DNA containing thymine glycol - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. kar.kent.ac.uk [kar.kent.ac.uk]
- 15. Characterization of a monoclonal antibody to thymidine glycol monophosphate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. biocompare.com [biocompare.com]
- 17. Improving the sensitivity of immunoassays with PEG-COOH-like film prepared by plasma-based technique - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. Anti thymidineglycol monoclonal antibody: JaICA's OXIDATIVE STRESSMARKERS [jaica.com]
- 19. researchgate.net [researchgate.net]
- 20. researchgate.net [researchgate.net]
- 21. 32P-postlabeling detection of thymine glycols: evaluation of adduct recoveries after enhancement with affinity chromatography, nuclease P1, nuclease S1, and polynucleotide kinase - PubMed [pubmed.ncbi.nlm.nih.gov]
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